

Determining Mechanical Sensitivity: Application Notes and Protocols for Impact and Friction Testing

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Compound of Interest

Compound Name: 2,3,4,6-Tetranitroaniline

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These application notes provide detailed protocols for determining the impact and friction sensitivity of energetic materials, crucial parameters for ensuring safety during handling, processing, and transport. The methodologies outlined are based on internationally recognized standards, primarily the United Nations "Recommendations on the Transport of Dangerous Goods, Manual of Tests and Criteria," specifically focusing on the BAM (Bundesanstalt für Materialforschung und -prüfung) impact and friction tests. These protocols are intended for researchers, scientists, and drug development professionals working with potentially explosive or highly reactive compounds.

Data Summary: Impact and Friction Sensitivity of Common Energetic Materials

The following tables summarize the impact and friction sensitivity data for a range of common energetic materials. Impact sensitivity is expressed as the impact energy in Joules (J) at which a 50% probability of initiation occurs (H50). Friction sensitivity is reported as the load in Newtons (N) at which a reaction is observed. Lower values in both tests indicate greater sensitivity.

Compound Name	Abbreviation	Impact Sensitivity (J)	Friction Sensitivity (N)
Nitroglycerin	NG	0.2	< 0.5
Pentaerythritol Tetranitrate	PETN	3	60
Cyclotrimethylenetrinitramine	RDX	7.5	120
Cyclotetramethylenetetranitramine	HMX	7.4	120
2,4,6-Trinitrotoluene	TNT	15	> 360
Ammonium Perchlorate	AP	20-25	240
Triaminotrinitrobenzene	TATB	50	> 360
Nitrocellulose (13.4% N)	NC	3	80

Experimental Protocols

Impact Sensitivity Testing: BAM Fallhammer Method

This protocol details the procedure for determining the impact sensitivity of a substance using the BAM Fallhammer apparatus, which measures the energy required to cause a reaction upon impact.[1][2]

Apparatus:

- BAM Fallhammer apparatus, consisting of a drop weight, anvil, and a guidance system.[3][4]
- Steel rollers and a guide ring.
- Sample holder (typically a steel cup).

- Remote firing mechanism.
- Safety enclosure.

Procedure:

- **Sample Preparation:** A specified volume of the test substance (typically 40 mm³) is loaded into the sample holder. For powdered materials, the substance is passed through a 0.5 mm sieve before testing.[5]
- **Apparatus Setup:** The sample holder is placed on the anvil. The appropriate drop weight (e.g., 1 kg, 5 kg, or 10 kg) is selected and positioned at a predetermined height on the guidance system.[6]
- **Test Execution:** The safety enclosure is secured, and the drop weight is released remotely, allowing it to fall and impact the sample.
- **Observation:** The outcome of the impact is observed for any signs of a reaction, such as a flash, flame, smoke, or audible report.[7]
- **Data Analysis (Bruceton Method):** A series of tests are conducted at various drop heights. The "up-and-down" or Bruceton method is commonly used to determine the height at which there is a 50% probability of initiation (H50). This height is then used to calculate the impact energy in Joules.

Friction Sensitivity Testing: BAM Friction Apparatus

This protocol describes the determination of friction sensitivity using the BAM Friction Apparatus, which subjects a sample to friction between a porcelain pin and a moving porcelain plate.[1][5]

Apparatus:

- BAM Friction Apparatus, consisting of a weighted loading arm, a stationary porcelain pin, and a motor-driven porcelain plate.[8][9]
- Porcelain pins (cylindrical with a rounded end).

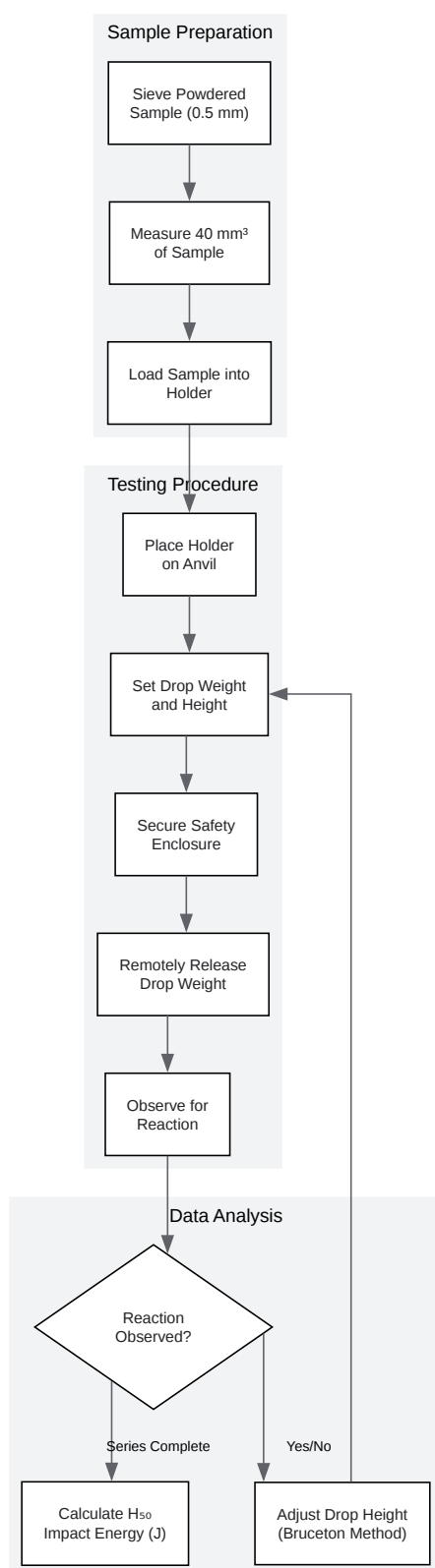
- Porcelain plates (with a roughened surface).[8]
- Volumetric measuring tool for the sample.

Procedure:

- **Sample Preparation:** A small, measured volume of the substance (typically 10 mm³) is placed on the porcelain plate.[5]
- **Apparatus Setup:** The porcelain plate with the sample is secured on the apparatus. The porcelain pin is fixed in the loading arm, which is then lowered so the pin rests on the sample. A specific weight is placed on the loading arm to apply a known force.[7][8]
- **Test Execution:** The motor is activated, causing the porcelain plate to move back and forth under the stationary pin once, over a distance of 10 mm.[5][8]
- **Observation:** The test is observed for any reaction, such as an explosion, spark, or crackling sound.[7] The absence of a reaction is also noted.
- **Data Analysis:** The test is repeated six times at a given load. If no reaction is observed, the load is increased. If a reaction occurs, the test is repeated at a lower load to find the lowest load at which a reaction occurs in at least one of the six trials.[8] The result is reported as the lowest load in Newtons (N) that causes a reaction.

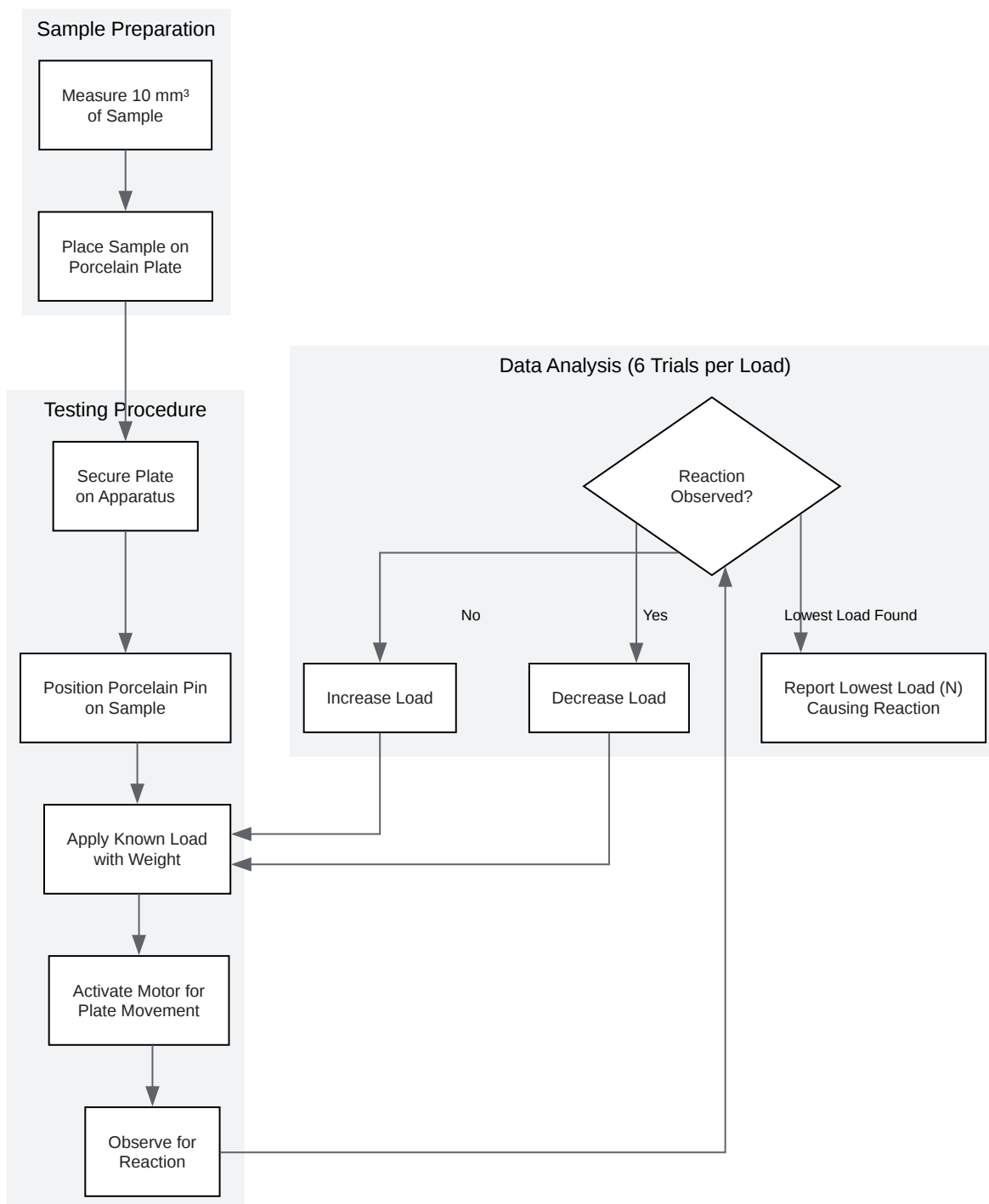
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the impact and friction sensitivity testing protocols.



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Caption: Workflow for BAM Impact Sensitivity Testing.



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